

# Molecular structure of 1,1-Dioxo-thiomorpholine-4-carbonyl Chloride

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 1,1-Dioxo-thiomorpholine-4-carbonyl Chloride

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An In-Depth Technical Guide to the Molecular Structure and Application of **1,1-Dioxo-thiomorpholine-4-carbonyl Chloride**

## Abstract

**1,1-Dioxo-thiomorpholine-4-carbonyl Chloride** (CAS No: 39093-77-1) is a bifunctional synthetic intermediate of significant interest to the pharmaceutical and agrochemical industries. [1][2] This guide provides a detailed examination of its molecular architecture, physicochemical properties, and core reactivity profile. The molecule integrates a thiomorpholine 1,1-dioxide core—a metabolically robust, polar scaffold—with a highly reactive N-acyl chloride handle. This unique combination makes it a valuable building block for introducing the sulfonyl-heterocycle motif into complex molecules, particularly in the synthesis of novel sulfonylurea analogues and other targeted therapeutic agents. [3][4] We will explore its structural elucidation through spectroscopic methods, validated synthetic protocols, and its strategic application in modern drug discovery.

## Introduction to a Privileged Scaffold

### The Thiomorpholine Moiety in Medicinal Chemistry

The thiomorpholine ring system is a "privileged scaffold," a molecular framework that is capable of binding to multiple biological targets. [5][6] As a saturated heterocycle, it offers a three-dimensional geometry that is often advantageous for achieving specific receptor interactions

compared to flat aromatic systems. Replacing the oxygen of the more common morpholine ring with sulfur increases lipophilicity and can introduce unique metabolic pathways, sometimes acting as a "soft spot" for controlled oxidation.[7] This versatility has led to the incorporation of thiomorpholine derivatives in compounds targeting a wide array of conditions, including cancer, inflammation, diabetes, and infectious diseases.[5][6]

## Significance of the Sulfone and Acyl Chloride Functionalities

The molecular structure of the title compound is distinguished by two key functional groups that dictate its utility:

- The 1,1-Dioxide (Sulfone): The oxidation of the thioether in the thiomorpholine ring to a sulfone group ( $\text{SO}_2$ ) dramatically alters the molecule's properties. This transformation increases polarity, enhances hydrogen bond accepting capability, and significantly improves metabolic stability by preventing the S-oxidation often observed in vivo.[8] The strongly electron-withdrawing nature of the sulfone group also influences the electronic character of the entire ring system.
- The 4-Carbonyl Chloride (Acyl Chloride): The acyl chloride group is a powerful and versatile electrophile. Its high reactivity allows for efficient coupling with a vast range of nucleophiles, such as amines, alcohols, and thiols, to form stable amide, ester, and thioester linkages, respectively. This functionality serves as the primary reactive handle for incorporating the entire 1,1-dioxo-thiomorpholine scaffold into a larger target molecule.[9]

## Elucidation of the Molecular Structure

### Core Heterocyclic System and Conformational Analysis

The core of the molecule is the 1,1-dioxo-thiomorpholine, also named 1,4-thiazinane 1,1-dioxide. Structural studies on analogous six-membered saturated heterocycles confirm that the ring adopts a stable chair conformation to minimize steric and torsional strain.[7] The bulky sulfone group and the N-acyl chloride substituent will occupy positions that optimize this low-energy state. While definitive crystal structure data for the title compound is not publicly available, X-ray diffraction studies on related morpholine and thiomorpholine derivatives consistently show this chair geometry.[7][10]

## Physicochemical Properties

The fundamental properties of **1,1-Dioxo-thiomorpholine-4-carbonyl Chloride** are summarized below, providing a baseline for its handling, storage, and reaction setup.

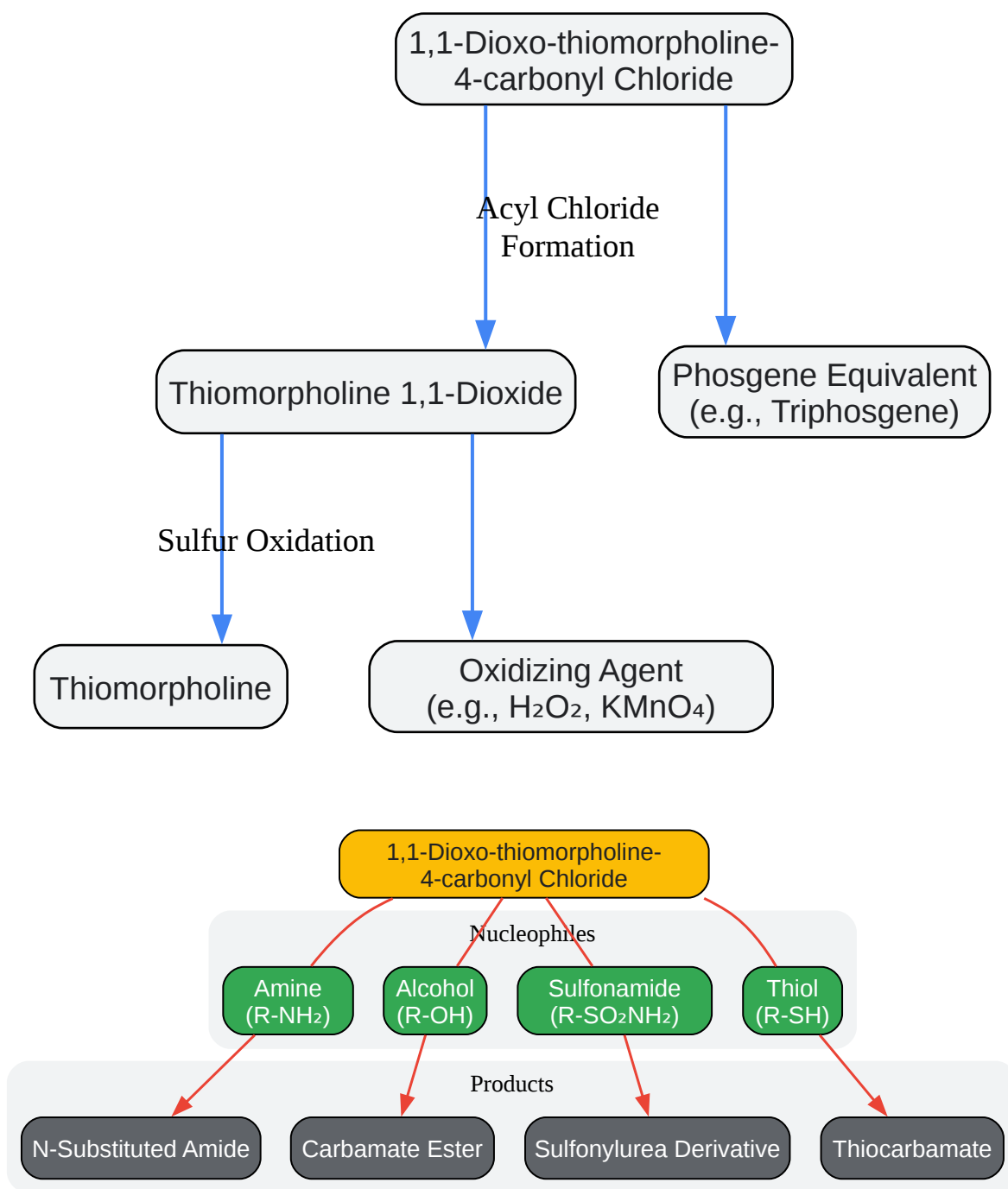
Property	Value	Source(s)
CAS Number	39093-77-1	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[11]</a>
Molecular Formula	C <sub>5</sub> H <sub>8</sub> ClNO <sub>3</sub> S	<a href="#">[1]</a> <a href="#">[11]</a> <a href="#">[12]</a>
Molecular Weight	197.64 g/mol	<a href="#">[1]</a> <a href="#">[11]</a> <a href="#">[12]</a>
IUPAC Name	1,1-dioxo-1,4-thiazinane-4-carbonyl chloride	<a href="#">[1]</a>
Physical Form	Solid	
Purity	Typically ≥95%	<a href="#">[12]</a>
Storage Conditions	Inert atmosphere, store in freezer, under -20°C	

## Synthetic Pathways and Rationale

The synthesis of **1,1-Dioxo-thiomorpholine-4-carbonyl Chloride** is a multi-step process that leverages established transformations in heterocyclic and sulfur chemistry. The overall strategy involves the formation and subsequent functionalization of the thiomorpholine ring.

## Retrosynthetic Strategy

A logical retrosynthetic analysis breaks the target molecule down into simpler, commercially available precursors. The primary disconnection is at the N-acyl chloride bond, pointing to Thiomorpholine 1,1-Dioxide as the key precursor.



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- To cite this document: BenchChem. [Molecular structure of 1,1-Dioxo-thiomorpholine-4-carbonyl Chloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2500404#molecular-structure-of-1-1-dioxo-thiomorpholine-4-carbonyl-chloride]

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